

cross-validation of N-Ethylhexylamine's physical and chemical properties

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Compound of Interest

Compound Name: *N-Ethylhexylamine*

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An Objective Comparison of **N-Ethylhexylamine** and Alternative Amines for Research and Development

For researchers, scientists, and drug development professionals, the selection of appropriate chemical reagents is a critical decision that can significantly impact experimental outcomes and the efficiency of synthetic pathways. **N-Ethylhexylamine**, a secondary amine, is a versatile compound utilized in various applications, including as an intermediate in organic synthesis and in the formulation of dyes and coatings.^[1] This guide provides a comprehensive cross-validation of the physical and chemical properties of **N-Ethylhexylamine**, alongside a comparison with two common alternative amines: Di-n-butylamine and Triethylamine. The data presented is supported by detailed experimental protocols to ensure reproducibility and aid in the informed selection of the most suitable amine for specific research and development needs.

Comparative Analysis of Physicochemical Properties

The selection of an amine in a research or industrial setting is often dictated by its physical and chemical properties. The following table summarizes key quantitative data for **N-Ethylhexylamine** and two alternatives, Di-n-butylamine (a secondary amine) and Triethylamine (a tertiary amine), to facilitate a direct comparison.

Property	N-Ethylhexylamine	Di-n-butylamine	Triethylamine
Chemical Formula	C ₈ H ₁₉ N[1][2]	C ₈ H ₁₉ N[3]	C ₆ H ₁₅ N[1]
Molecular Weight	129.24 g/mol [2]	129.25 g/mol [4][5]	101.19 g/mol [1][6]
Boiling Point	163 °C[4]	159-160 °C[5]	89.5 °C[6]
Melting Point	-66 °C (estimate)[4]	-62 °C	-114.7 °C[2][6]
Density	0.8 g/cm ³ [4]	0.767 g/mL	0.726-0.730 g/mL at 20°C[1]
Flash Point	39.7 °C[4]	125 °F (approx. 52 °C)[3]	20 °F (approx. -7 °C) [6]
Solubility in Water	Soluble[1]	4.05 g/L at 25 °C	Soluble up to 18 °C[1]
Appearance	Colorless liquid[1]	Colorless to yellow liquid[3][7]	Colorless to yellowish liquid[1][8]
Odor	Ammonia-like[1]	Ammonia-like[4][7]	Strong ammonia to fish-like[1][8]

Experimental Protocols

To ensure the accurate and reproducible determination of the physicochemical properties listed above, the following standard experimental protocols are provided.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The Thiele tube method is a convenient technique for determining the boiling point of a small sample of liquid.[9]

Apparatus:

- Thiele tube
- Thermometer (0-200 °C range)

- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or heating mantle)
- Heat-transfer fluid (mineral oil or silicone oil)

Procedure:

- Add approximately 0.5 mL of the amine sample into the small test tube.
- Place the capillary tube, with the open end downwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Fill the Thiele tube with the heat-transfer fluid to a level just above the side arm.
- Insert the thermometer and attached test tube into the Thiele tube, ensuring the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube. This will cause the oil to circulate, ensuring even heating.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[9] Record this temperature.

Determination of Melting Point (Capillary Method)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For amines with melting points below room temperature, this procedure requires a cooling bath.

Apparatus:

- Melting point apparatus or a Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- Cooling bath (e.g., dry ice/acetone) for low-melting-point substances

Procedure:

- If the amine is a solid at room temperature, finely powder a small amount of the sample.
- Pack the dry, powdered sample into the sealed end of a capillary tube to a height of 2-3 mm by tapping the tube on a hard surface.[\[10\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.[\[11\]](#)
- If the melting point is unknown, perform a rapid initial heating to determine an approximate melting range.
- Allow the apparatus to cool, then place a new sample in the apparatus.
- Heat the sample at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[\[10\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). The melting point is reported as this range.

- For substances with melting points below room temperature, the apparatus is cooled using a suitable cooling bath, and the temperature is allowed to rise slowly while observing for the solid-to-liquid transition.

Determination of Solubility in Water

Solubility is a measure of the ability of a substance to dissolve in a solvent. This protocol outlines a qualitative method for determining the solubility of an amine in water.

Apparatus:

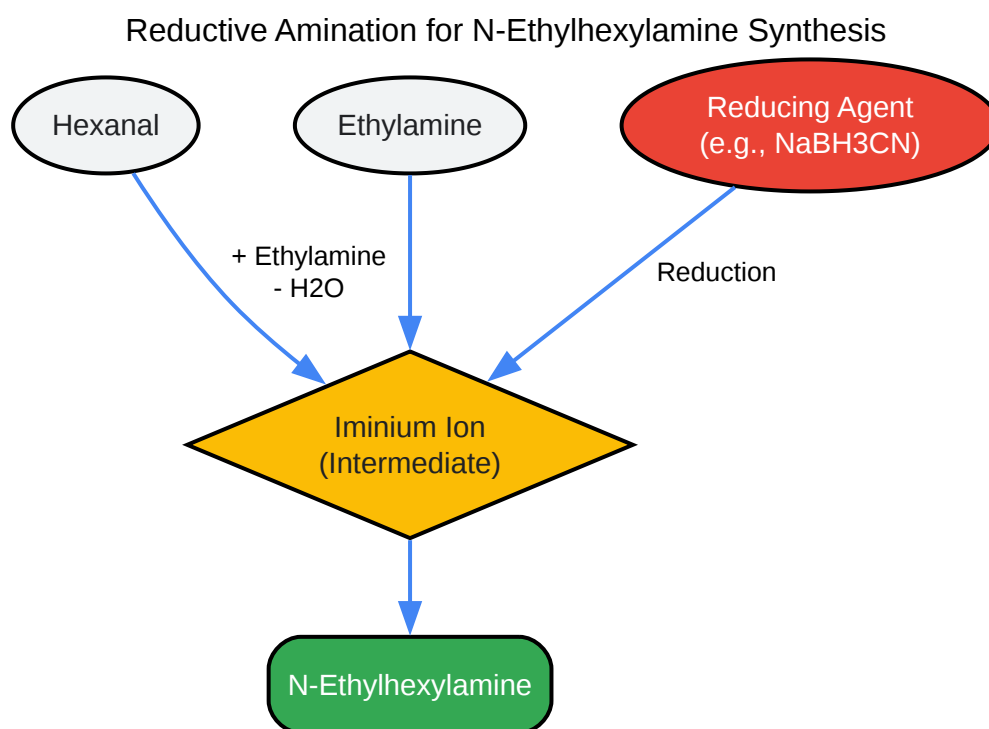
- Test tubes
- Graduated cylinder or pipette
- Stirring rod
- pH paper or pH meter

Procedure:

- Add 1 mL of deionized water to a clean test tube.
- Add a small, measured amount of the amine (e.g., 0.1 mL for liquids or 0.1 g for solids) to the test tube.
- Stir the mixture vigorously for 1-2 minutes.
- Observe the solution. If the amine dissolves completely, it is considered soluble. If it forms a separate layer, a cloudy suspension, or remains undissolved, it is considered insoluble or sparingly soluble.^[12]
- If the amine is soluble, test the pH of the resulting solution with pH paper or a pH meter to confirm its basic nature.^[13]
- For amines that are insoluble in water, their solubility in an acidic solution can be tested by adding a dilute acid (e.g., 5% HCl) dropwise.^[14] The formation of a clear solution indicates the formation of a water-soluble ammonium salt.^[14]

Synthesis Pathway of N-Ethylhexylamine

The following diagram illustrates a common synthetic route to **N-Ethylhexylamine**, the reductive amination of hexanal with ethylamine. This process is a cornerstone of secondary amine synthesis in organic chemistry.



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Caption: Synthesis of **N-Ethylhexylamine** via reductive amination.

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